

# Physical properties of gamma-thiobutyrolactone

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## Compound of Interest

Compound Name: Dihydro-2(3H)-thiophenone

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An In-depth Technical Guide to the Physical Properties of Gamma-Thiobutyrolactone

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of gamma-thiobutyrolactone (γ-thiobutyrolactone). The information is compiled to assist in research, development, and quality control applications, presenting key data in an accessible format.

## Chemical Identity and Structure

Gamma-thiobutyrolactone, also known as 4-butyrothiolactone or **dihydro-2(3H)-thiophenone**, is a sulfur-containing heterocyclic compound. It is the thio-analog of gamma-butyrolactone (GBL), where the oxygen atom in the ring is replaced by a sulfur atom.

- IUPAC Name: Thiolan-2-one
- Molecular Formula: C<sub>4</sub>H<sub>6</sub>OS[1][2]
- CAS Number: 1003-10-7[1][2]
- SMILES: O=C1CCCS1[1][2]

## Tabulated Physical Properties

The following table summarizes the key quantitative physical properties of gamma-thiobutyrolactone for easy reference and comparison.

Property	Value	Notes and Conditions
Molecular Weight	102.15 g/mol	[1][2]
Appearance	Colorless to yellow clear liquid	Estimated property[3]
Density	1.18 g/mL	at 25 °C[1][2]
Specific Gravity	1.175 to 1.185	at 20 °C[3]
Boiling Point	195-197 °C	at 760 mmHg[3]
39-40 °C	at 1 mmHg[1][2]	
Melting Point	Not explicitly found; GBL (its oxygen analog) melts at -45 °C	[4][5][6][7][8]
Flash Point	86 °C (186.8 °F)	Closed cup[1]
87.22 °C (189.00 °F)	TCC (Tag Closed Cup)[3]	
Refractive Index	1.523	at 20 °C, nD line[1][2]
1.518 to 1.528	at 20 °C[3]	
Solubility	Soluble in THF and alcohol.[1][2][3]	Water solubility is estimated at 35.25 g/L at 25 °C.[3]
Vapor Pressure	0.38 mmHg	at 25 °C (estimated)[3]
logP (o/w)	1.039	Estimated octanol-water partition coefficient[3]

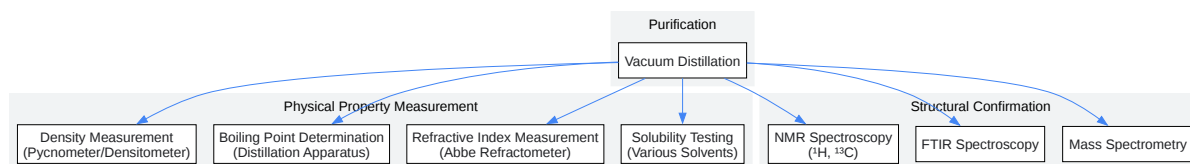
## Experimental Protocols for Property Determination

While specific experimental reports for determining the physical properties of gamma-thiobutyrolactone are not detailed in the provided search results, standard methodologies are widely applied for such characterizations.

## Workflow for Physicochemical Characterization

The general workflow for characterizing a chemical compound like gamma-thiobutyrolactone involves purification followed by a series of analytical tests to determine its properties and

confirm its structure.



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General experimental workflow for chemical characterization.

## Density Measurement

The density of a liquid like gamma-thiobutyrolactone is typically determined using a pycnometer or a digital densitometer.

- Calibration: The instrument or pycnometer is calibrated using a substance of known density, usually deionized water, at a specific temperature (e.g., 25 °C).
- Measurement:
  - Pycnometer: The pycnometer is weighed empty, then filled with the sample liquid, and weighed again. The volume of the pycnometer is known from calibration. Density is calculated as mass/volume.
  - Densitometer: The sample is injected into the oscillating U-tube of the densitometer. The instrument measures the oscillation frequency, which is directly related to the density of the sample.
- Temperature Control: The temperature must be precisely controlled throughout the measurement, as density is temperature-dependent.

## Boiling Point Determination

The boiling point at reduced pressure is often determined for compounds that may decompose at their atmospheric boiling point.

- **Apparatus:** A distillation apparatus equipped with a vacuum pump, a manometer to measure pressure, a heating mantle, and a thermometer is used.
- **Procedure:** The sample is placed in the distillation flask. The system is evacuated to the desired pressure (e.g., 1 mmHg). The sample is heated gradually until it boils.
- **Reading:** The temperature at which the liquid and vapor phases are in equilibrium (i.e., when vapor condenses on the thermometer bulb) is recorded as the boiling point at that specific pressure.

## Refractive Index Measurement

The refractive index is a measure of how light propagates through a substance and is a useful indicator of purity.

- **Instrument:** An Abbe refractometer is commonly used.
- **Procedure:** A few drops of the liquid sample are placed on the prism of the refractometer.
- **Measurement:** Light is passed through the sample, and the user adjusts the instrument to bring the dividing line between the light and dark fields into focus on a crosshair. The refractive index is read directly from the instrument's scale.
- **Temperature Control:** The measurement is temperature-sensitive, so the prisms are typically thermostatted to a standard temperature, such as 20 °C.

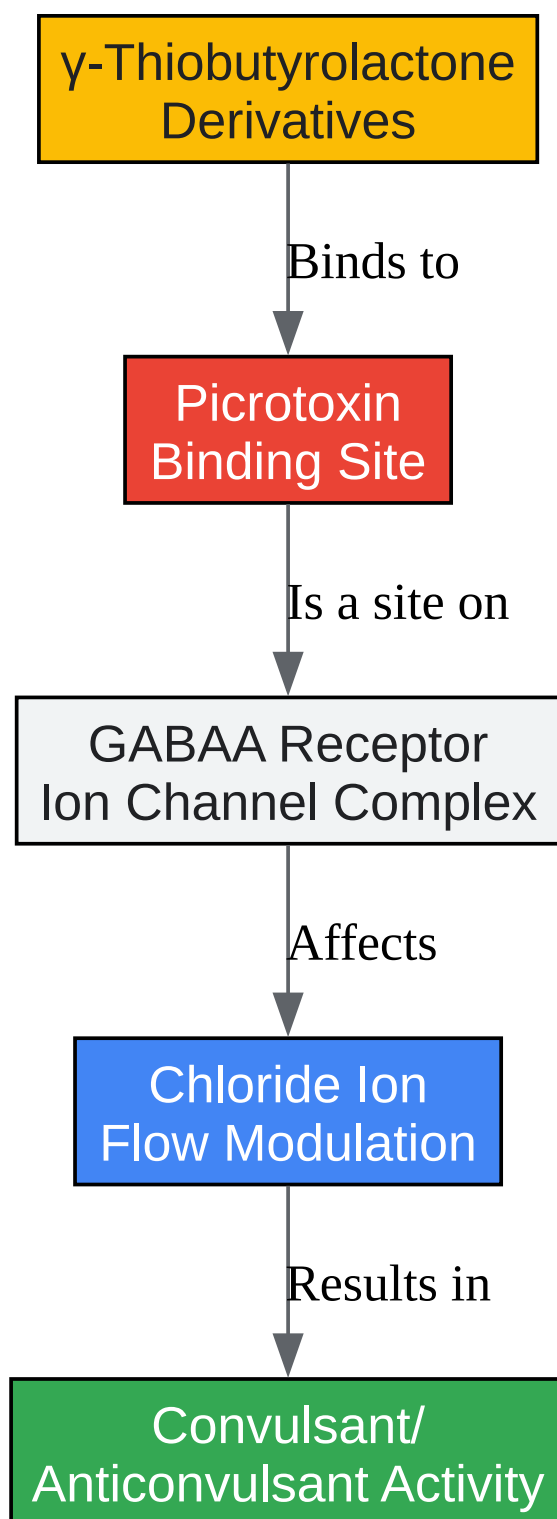
## Spectroscopic Analysis for Structural Confirmation

- **Nuclear Magnetic Resonance (NMR):**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to determine the chemical structure. The chemical shifts, splitting patterns, and integration of the peaks provide detailed information about the connectivity of atoms in the molecule.
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** FTIR is used to identify the functional groups present. For gamma-thiobutyrolactone, a strong absorption band corresponding to the thioester carbonyl ( $\text{C}=\text{O}$ ) group would be expected.
- **Mass Spectrometry (MS):** MS provides the mass-to-charge ratio of the molecule, which helps confirm the molecular weight. The fragmentation pattern can also offer additional

structural information.

## Biological Interaction Context

Research has indicated that gamma-thiobutyrolactone and its derivatives can act as modulators of GABA-A receptor function. They are believed to interact with the picrotoxin binding site within the receptor complex, which is a key target for understanding convulsant and anticonvulsant activities.[9]



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Interaction of  $\gamma$ -thiobutyrolactone with the GABAA receptor.

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